

Mass spectrometry for 5'-GMP measurement

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Compound of Interest

Compound Name: 5'-Guanylic acid

Cat. No.: B1450780

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An Application Note on the Quantitative Analysis of 5'-Guanosine Monophosphate (5'-GMP) by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

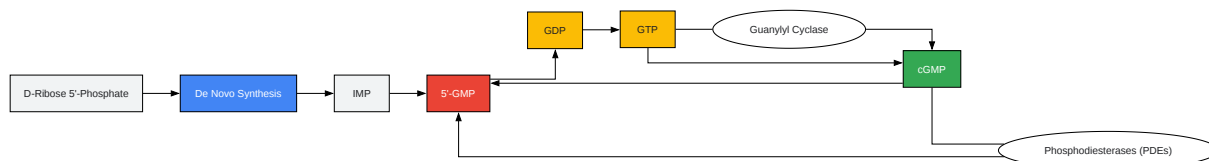
For Researchers, Scientists, and Drug Development Professionals.

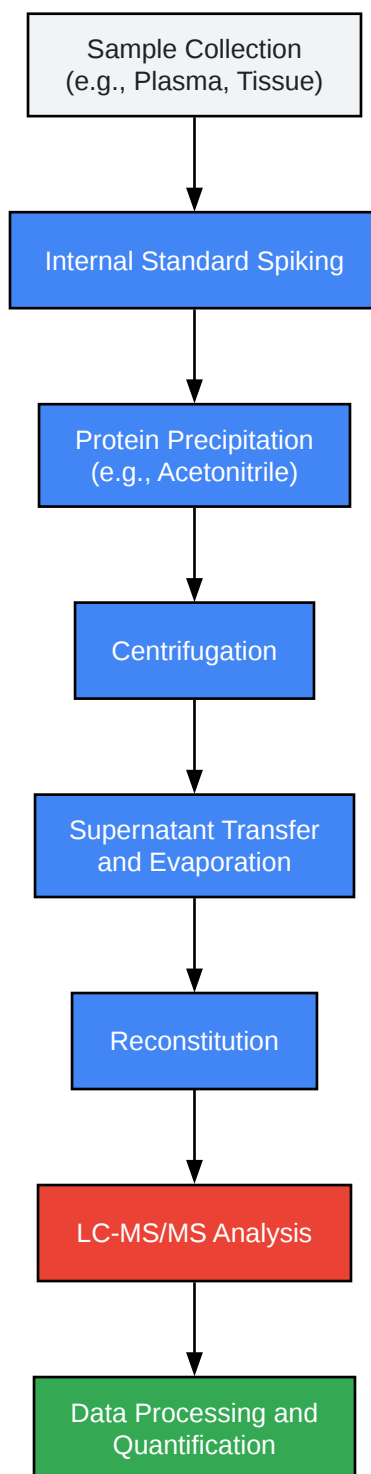
Introduction

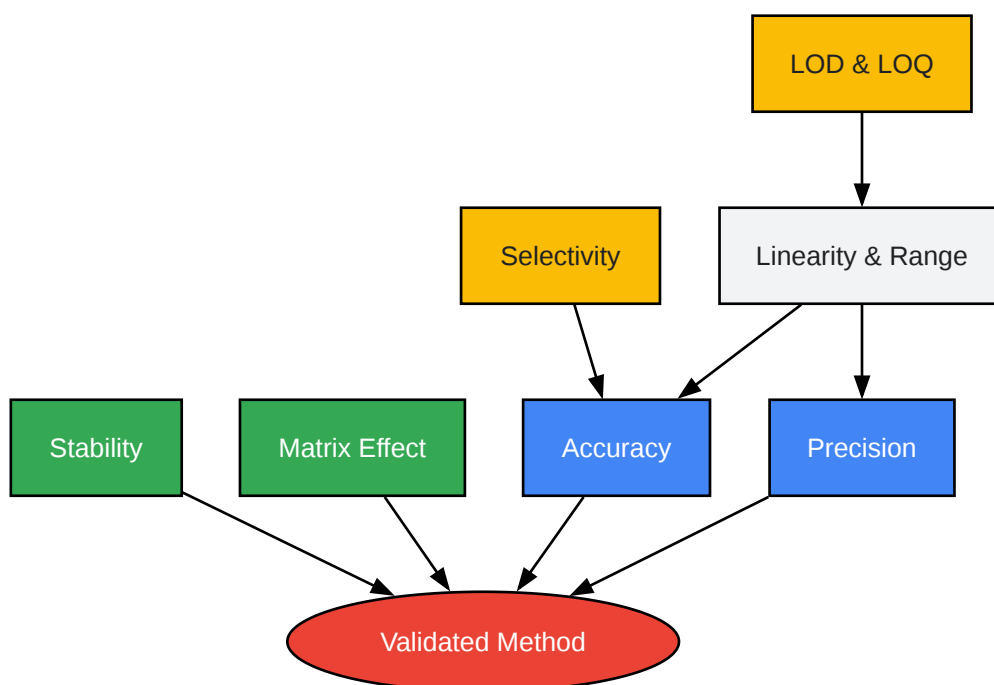
Guanosine 5'-monophosphate (5'-GMP) is a purine nucleotide that plays a crucial role in various physiological processes, including as a monomer in RNA synthesis and in cellular signaling.[1] Accurate quantification of 5'-GMP in biological matrices is essential for understanding its role in health and disease and for the development of therapeutic agents that target nucleotide metabolism. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as a powerful analytical technique for the sensitive and specific quantification of nucleotides like 5'-GMP.[2][3][4] This application note provides a detailed protocol for the measurement of 5'-GMP using LC-MS/MS, including sample preparation, chromatographic separation, and mass spectrometric detection.

Signaling and Metabolic Pathway of 5'-GMP

Guanosine 5'-monophosphate is a central molecule in purine metabolism. It is synthesized de novo from D-ribose 5'-phosphate and can also be produced from the salvage pathway. 5'-GMP serves as a precursor for the synthesis of guanosine diphosphate (GDP) and guanosine triphosphate (GTP), which are essential for various cellular processes, including signal transduction and as a source of energy. The enzyme guanylyl cyclase can convert GTP to cyclic GMP (cGMP), an important second messenger.[1] Phosphodiesterases (PDEs) catalyze the hydrolysis of cGMP to 5'-GMP.[3]







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